

Essential Safety and Logistics for Handling 3',4'-Dihydroxyflavonol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3',4'-Dihydroxyflavonol

Cat. No.: B1679992

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling and disposal of **3',4'-Dihydroxyflavonol**, a synthetic, cardioprotective flavone. Adherence to these guidelines is critical to mitigate risks and ensure a safe laboratory environment.

Chemical Identifier:

- Name: **3',4'-Dihydroxyflavonol**
- Synonyms: 2-(3,4-Dihydroxyphenyl)-3-hydroxy-4H-1-benzopyran-4-one, 3,3',4'-Trihydroxyflavone
- CAS Number: 6068-78-6

Primary Hazards:

- Acute Toxicity: Toxic if swallowed (Acute Toxicity, Oral - Category 3).[1][2]
- Skin Irritation: Causes skin irritation.[3][4]
- Eye Irritation: Causes serious eye irritation.[3][4]
- Respiratory Irritation: May cause respiratory irritation.[3][4]

GHS Hazard Pictograms:

- GHS06: Skull and crossbones
- GHS07: Exclamation mark

Signal Word: Danger[1][2]

Personal Protective Equipment (PPE)

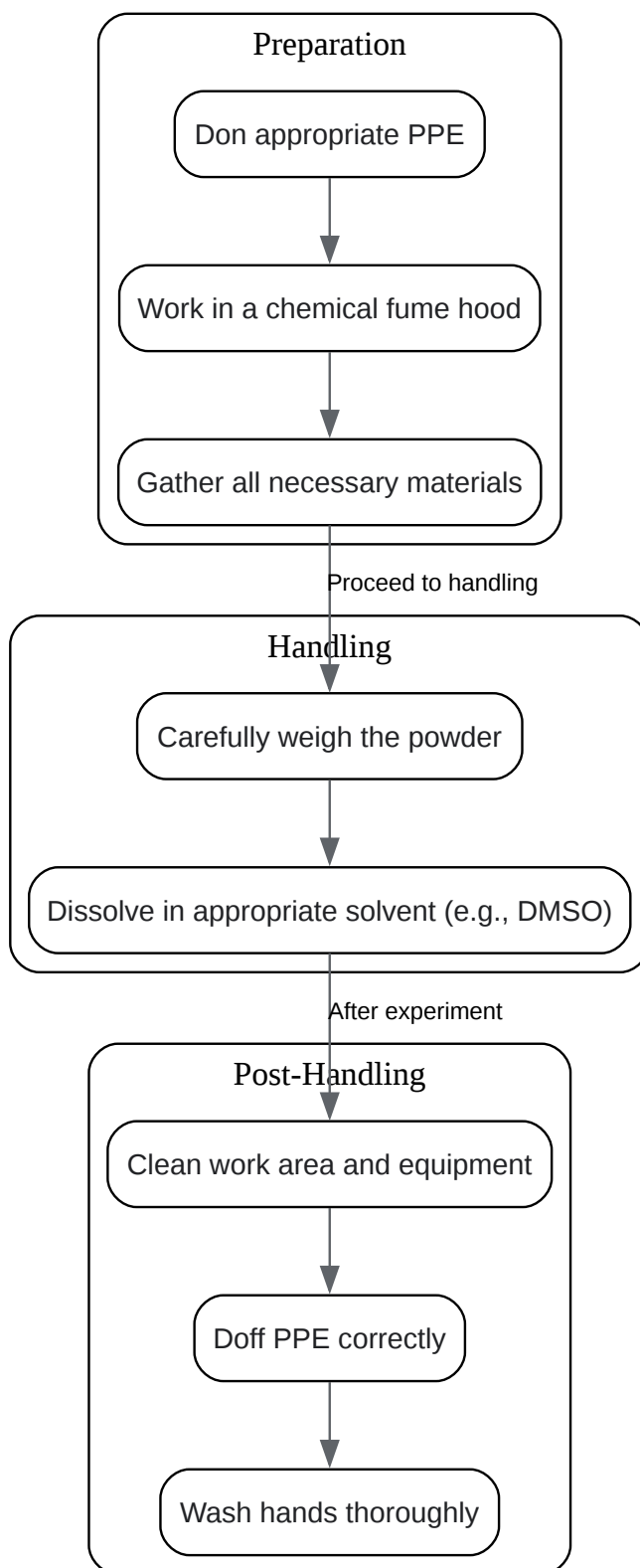
A comprehensive PPE strategy is essential to prevent exposure. The following table summarizes the required PPE for handling **3',4'-Dihydroxyflavonol**.

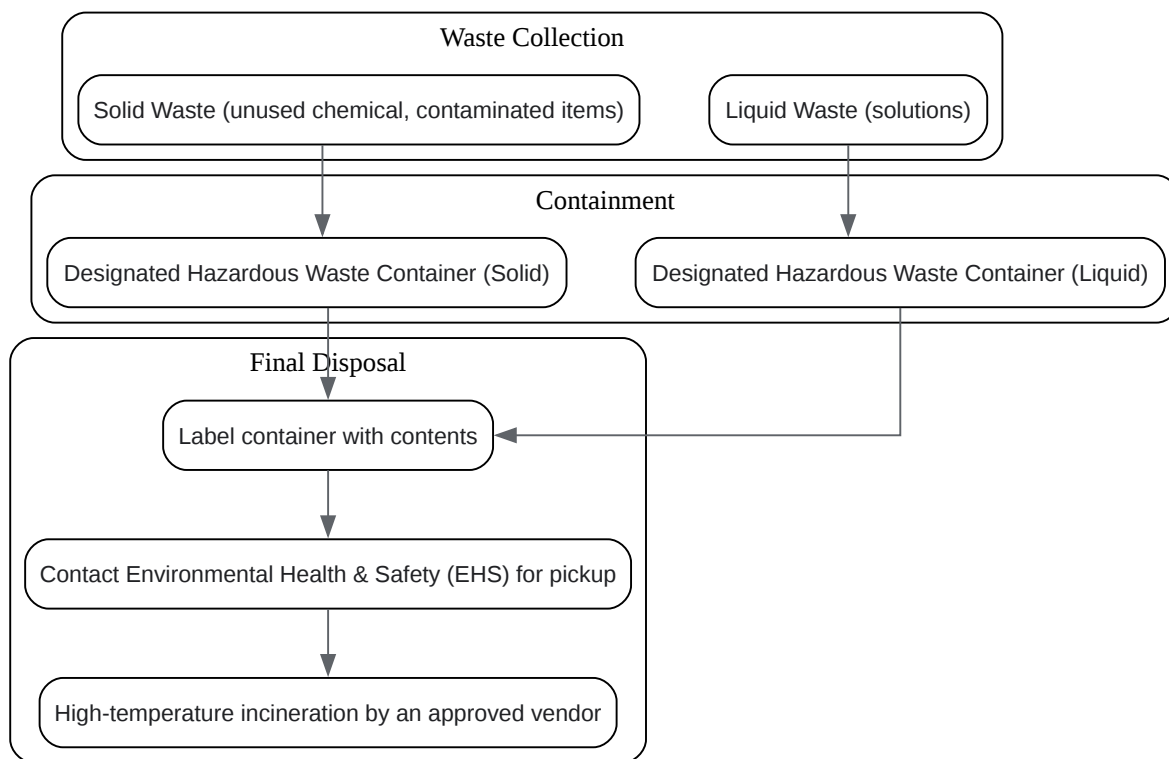
Body Part	PPE Item	Standard/Specification	Purpose
Hands	Chemical-resistant gloves	Neoprene or nitrile rubber	Prevents skin contact and irritation.[5]
Eyes/Face	Safety goggles or face shield	EN 166 or equivalent	Protects against splashes and dust.[6][7]
Body	Laboratory coat or chemical-resistant coveralls	---	Prevents contamination of personal clothing.
Respiratory	Filtering half mask or respirator	---	Required when handling the powder outside of a fume hood to prevent respiratory irritation.[6][7]
Feet	Closed-toe shoes	---	Protects feet from spills.

Operational Plan: Handling and Disposal

This section provides step-by-step guidance for the safe handling and disposal of **3',4'-Dihydroxyflavonol**.

Experimental Workflow for Handling





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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 3',4'-Dihydroxyflavonol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679992#personal-protective-equipment-for-handling-3-4-dihydroxyflavonol]

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